

# An In-depth Technical Guide to 3-Acetylthiophene: Molecular Weight and Formula

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## Compound of Interest

Compound Name: 3-Acetylthiophene

Cat. No.: B072516

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For Researchers, Scientists, and Drug Development Professionals

This guide provides essential information regarding the molecular weight and chemical formula of **3-Acetylthiophene**, a key building block in the synthesis of various pharmaceuticals and advanced materials. The data is presented in a clear, tabular format for ease of reference. Additionally, a structural representation is provided using the DOT language for visualization.

## Core Molecular Data

The fundamental chemical properties of **3-Acetylthiophene** are summarized below. This data is crucial for stoichiometric calculations in reaction planning and for the characterization of synthesized compounds.

Property	Value	Citations
Molecular Formula	C <sub>6</sub> H <sub>6</sub> OS	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	126.17 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Alternate Molecular Weight	126.18 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[8]</a>
Synonyms	Methyl 3-thienyl ketone, 3-Acetothienone, 1-(thiophen-3-yl)ethan-1-one	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1468-83-3	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## Structural Representation

To facilitate a deeper understanding of its chemical reactivity and spatial arrangement, the molecular structure of **3-Acetylthiophene** is visualized below. This diagram illustrates the connectivity of the atoms within the molecule, highlighting the thiophene ring and the acetyl functional group.

### Chemical Information for 3-Acetylthiophene

Molecular Formula

$C_6H_6OS$

Molecular Weight

126.17 g/mol

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Caption: Molecular Formula and Weight of **3-Acetylthiophene**.

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## References

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